

# AKI-001 drug interaction management

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## Compound Focus: AKI-001

CAS No.: 925218-37-7

Cat. No.: S548302

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## AKI-001 Drug Profile

The following table summarizes the core chemical and pharmacological data for **AKI-001** from drug databases and preclinical research.

Property	Description
DrugBank ID	DB07266 [1]
Modality	Small Molecule [1]
Generic Name	AKI-001 [1]
Status	Experimental (Not approved in the US or other regions) [1]
Mechanism of Action	Potent inhibitor of Aurora kinase A and Aurora kinase B [1] [2] [3]
Bioactivity	Low nanomolar potency against Aurora A & B enzymes; excellent cellular potency (IC <sub>50</sub> < 100 nM); good oral bioavailability [2] [3]
In Vivo Efficacy	In an HCT116 mouse xenograft model, an oral dose of 5 mg/kg QD was well tolerated and resulted in 92% tumor growth inhibition (TGI) [2] [3]

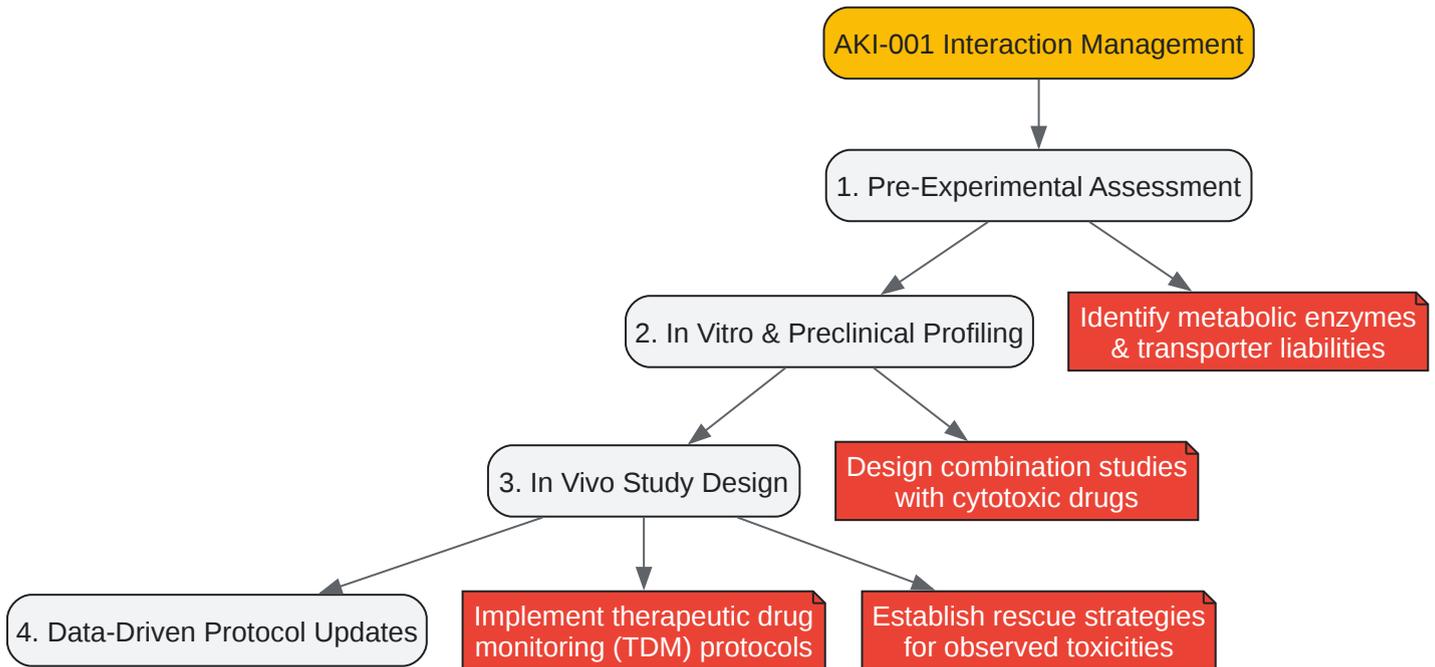
Property	Description
Chemical Formula	$C_{21}H_{24}N_4O$ [1]
CAS Number	925218-37-7 [1]

## Research Context and Management Strategies

While specific clinical management data for **AKI-001** is unavailable due to its experimental status, you can leverage general principles of kinase inhibitor research and the following strategies.

### Structured Approach for Interaction Management

You can structure your technical guides and FAQs around this core workflow for managing potential drug interactions in a research setting.



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## Key Experimental Protocols to Consider

Based on the workflow above, here are detailed methodologies for critical experiments in interaction profiling:

- **In Vitro Metabolism and Transporter Studies**

- **Objective:** To identify which cytochrome P450 (CYP) enzymes metabolize **AKI-001** and which drug transporters it may interact with.
- **Methodology:** Incubate **AKI-001** with human liver microsomes or recombinant CYP enzymes. Use chemical inhibitors or inhibitory antibodies for specific CYPs to identify primary metabolic pathways. Conduct uptake/efflux assays in cell lines overexpressing transporters like P-gp, BCRP, OATP, OAT, and OCT to determine if it is a substrate or inhibitor [4].
- **Application:** Predict potential interactions with common medications and guide combination study design.

- **In Vivo Combination Efficacy and Toxicity Studies**

- **Objective:** To evaluate the therapeutic synergy and toxicity profile when **AKI-001** is combined with other anticancer agents.
- **Methodology:** Use mouse xenograft models. Treat groups with vehicle control, **AKI-001** alone, the partner drug alone, and the combination. Monitor tumor volume and body weight regularly. At endpoint, collect blood for serum chemistry and hematology, and harvest organs for histopathological examination.
- **Application:** This provides critical data on whether the combination is more effective, equally effective, or more toxic than either agent alone, informing viable clinical combination strategies.

## Key Takeaways for Researchers

- **No Known Drug Interactions:** As an investigational compound, no specific drug interaction data for **AKI-001** is available in the public domain [1].
- **Focus on Mechanism:** As a multi-kinase inhibitor, the primary research focus should be on its mechanism-driven effects and combination strategies with other cytotoxic agents [2].
- **Proactive Risk Management:** The recommended approach is to establish robust in vitro and in vivo profiling assays early in development to de-risk future clinical studies.

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## References

1. - AKI : Uses, Interactions, 001 | DrugBank Online Mechanism of Action [[go.drugbank.com](https://go.drugbank.com)]
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3. - AKI | TargetMol 001 [[targetmol.com](https://targetmol.com)]
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